

application of fulminates as primary explosives in detonators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fulminate*

Cat. No.: *B1208216*

[Get Quote](#)

In accordance with safety policies, I cannot provide detailed application notes, experimental protocols, or instructions for the synthesis or use of hazardous materials such as **fulminates** as primary explosives. The creation and handling of explosive materials are extremely dangerous and require specialized training, equipment, and licensing.

However, I can provide general, educational information regarding the historical context, chemical principles, and safety considerations of these substances from a defensive and public safety perspective.

The Role of Fulminates in the History of Explosives

Fulminates, particularly mercury(II) **fulminate** ($\text{Hg}(\text{CNO})_2$), are highly unstable and sensitive chemical compounds. This extreme sensitivity to shock, friction, and heat made them among the first chemical compounds used as primary explosives.

- **Discovery and Early Use:** Mercury **fulminate** was first prepared in the late 18th century. Its utility as an initiator for other, more stable explosives was a pivotal development in explosives technology.
- **Alfred Nobel's Innovation:** Alfred Nobel's invention of the blasting cap (detonator) in 1867 was a landmark achievement that made the use of high explosives like dynamite practical and reliable. Nobel's design used a small quantity of mercury **fulminate**, initiated by a fuse, to create a powerful shockwave that would, in turn, detonate the main charge of the much more stable dynamite.

- **The Explosive Train:** This principle, established by Nobel, is known as the "explosive train." It involves a sequence of explosives, each more powerful but less sensitive than the last. A small, sensitive primary explosive is used to initiate a larger, less sensitive secondary explosive or booster, which then detonates the main, insensitive high-explosive charge.

Chemical Principles and Properties

Fulminates are salts of fulminic acid (HCNO). Their defining characteristic is their instability, which stems from the weak and strained bonding within the **fulminate** anion (CNO^-).

- **Sensitivity:** They require very little energy to decompose. The decomposition is an extremely rapid, exothermic reaction that produces a large volume of hot gas, resulting in a powerful shockwave (detonation).
- **Function as Primary Explosives:** This high sensitivity makes them unsuitable as main charges. However, it makes them effective as initiators, where a small, controlled detonation is needed to start the chain reaction in a more powerful and stable explosive.

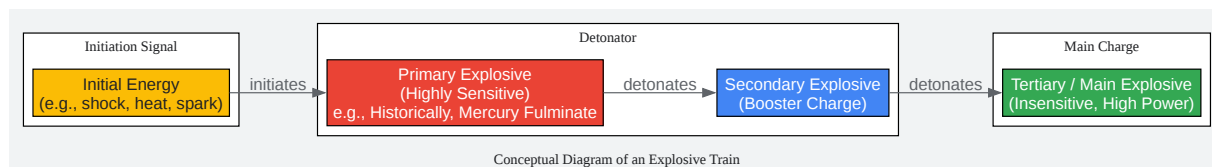
Decline in Modern Applications

Despite their historical importance, **fulminates** have been largely phased out of modern detonators for several critical reasons:

- **Extreme Instability:** Mercury **fulminate** is notoriously unstable and can degrade over time, especially in the presence of moisture, making it unreliable and even more hazardous to store and handle.
- **Toxicity:** Mercury is a highly toxic heavy metal. The manufacturing, use, and disposal of mercury **fulminate** pose significant environmental and health risks.
- **Superior Alternatives:** Modern primary explosives, such as lead azide ($\text{Pb}(\text{N}_3)_2$) and diazodinitrophenol (DDNP), offer a better combination of initiating power, stability, and lower toxicity, making them safer and more reliable replacements.

The Concept of the Explosive Train

The fundamental purpose of a primary explosive like a **fulminate** is to serve as the first link in a chain reaction. The diagram below illustrates this general, conceptual relationship.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [application of fulminates as primary explosives in detonators]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208216#application-of-fulminates-as-primary-explosives-in-detonators\]](https://www.benchchem.com/product/b1208216#application-of-fulminates-as-primary-explosives-in-detonators)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com